

Pentaerythritol Propoxylate: A Technical Safety Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Pentaerythritol propoxylate

Cat. No.: B1255821

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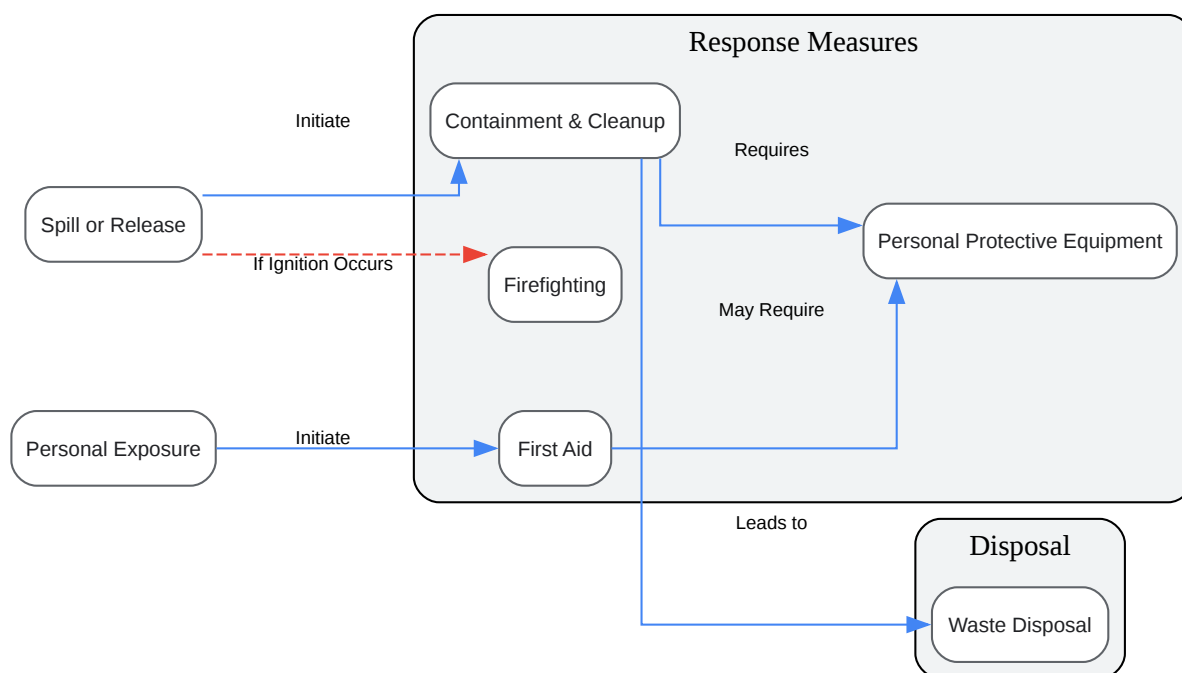
This guide provides an in-depth overview of the safety data for **pentaerythritol propoxylate**, a branched polymer frequently utilized as a crystallization agent.^{[1][2][3]} The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound.

Core Safety Information

Pentaerythritol propoxylate is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008 and is not considered a dangerous substance according to Directive 67/548/EEC.^[4] Consequently, it does not require hazard labeling.^{[4][5]} According to assessments, this substance is not considered a PBT (Persistent, Bioaccumulative and Toxic) or a vPvB (very Persistent and very Bioaccumulative) substance.^[5] It also does not contain any endocrine-disrupting chemicals at a concentration of $\geq 0.1\%$.^[5]

Hazard Identification and Response Workflow

The following diagram outlines the logical workflow for identifying and responding to potential hazards associated with **pentaerythritol propoxylate**.



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Hazard Identification and Response Workflow

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **pentaerythritol propoxylate**.

Property	Value
Molecular Formula	C8H20O6[6]
Molecular Weight	212.24 g/mol [6]
Appearance	Viscous liquid[1][7]
Density	1.05 g/mL at 25 °C[1][2][3][4][7][8]
Boiling Point	>300 °C[1][2][3][7][8]
Flash Point	192 °C (377.6 °F) - closed cup[1][7]
Auto-ignition Temperature	365 °C[4]
Water Solubility	Completely miscible[4]
Refractive Index	n20/D 1.464[1][7]

Toxicological and Ecotoxicological Data

Pentaerythritol propoxylate has been determined to not be readily biodegradable, with a result of 51%.[4]

Test	Species	Result	Guideline
Acute toxicity to fish (LC0)	Danio rerio (zebra fish)	>= 100 mg/l (96 h)	OECD Test Guideline 203[4]
Acute toxicity to daphnia (EC50)	Daphnia magna (Water flea)	> 100 mg/l (48 h)	OECD Test Guideline 202[4]
Acute toxicity to algae (EC0)	Desmodesmus subspicatus	>= 100 mg/l (72 h)	OECD Test Guideline 201[4]

Based on available data, the substance is not classified as acutely toxic, a skin or eye irritant, a respiratory or skin sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[5] It is also not classified as a specific target organ toxicant for single or repeated exposure.[5]

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological studies cited in the safety data sheets are not publicly available. The provided information references standardized OECD guidelines, which can be accessed for detailed methodologies.

Handling and Storage

Precautions for Safe Handling:

- Ensure adequate local and general ventilation in work areas.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Avoid eating, drinking, and smoking in work areas.[\[5\]](#)
- Remove contaminated clothing and protective equipment before entering eating areas.[\[5\]](#)
- Preventive skin protection with barrier creams or ointments is recommended.[\[5\]](#)

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep containers tightly closed.[\[4\]](#)
- The material is stable under normal ambient and anticipated storage and handling conditions.[\[5\]](#)

First-Aid Measures

General Advice:

- In case of doubt or if symptoms persist, seek medical advice.[\[5\]](#)
- Remove the affected person from the danger area and keep them warm, still, and covered.
[\[5\]](#)
- Immediately take off all contaminated clothing.[\[5\]](#)

- If the person is unconscious, place them in the recovery position. Never give anything by mouth to an unconscious person.[4][5][9]

Specific Measures:

- If Inhaled: Move the person into fresh air. If breathing is irregular or has stopped, provide artificial respiration and seek immediate medical assistance.[4][5][9]
- In Case of Skin Contact: Wash off with soap and plenty of water.[4][5]
- In Case of Eye Contact: Remove contact lenses if present and easy to do. Rinse copiously with clean, fresh water for at least 10 minutes, holding the eyelids apart.[5]
- If Swallowed: Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Fire-Fighting Procedures: Fight fire with normal precautions from a reasonable distance.[5] Coordinate firefighting measures with the surrounding environment.[5] Do not allow firefighting water to enter drains or water courses.[5]
- Protective Equipment: In case of fire and/or explosion, do not breathe fumes.[5] Wear a self-contained breathing apparatus if necessary.[4]

Personal Protection

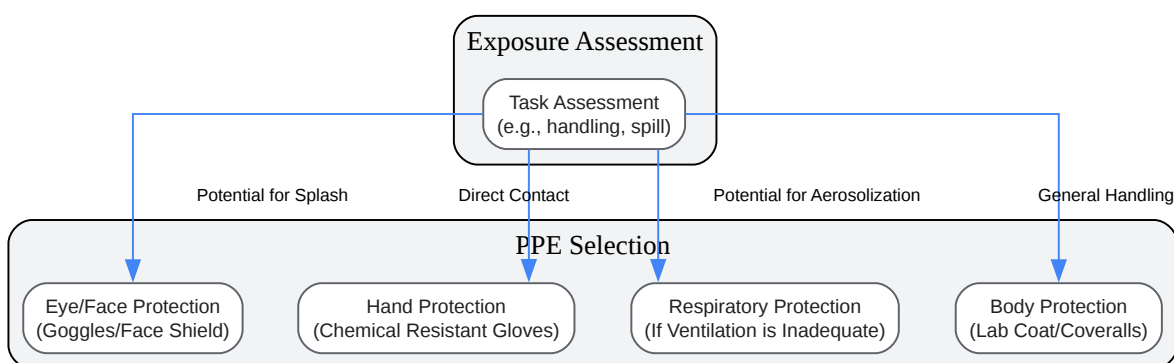
The following personal protective equipment (PPE) is recommended when handling **pentaerythritol propoxylate**:

- Eye/Face Protection: Wear eye and face protection.[5] Safety glasses or goggles that comply with NIOSH (US) or EN 166 (EU) standards are recommended.[4]
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.[4][5] Check for leaks and impermeability before use.[5]

- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[5]
- Body Protection: No specific requirements are listed, but good industrial hygiene practices should be followed.

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the selection process for appropriate PPE.



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PPE Selection Workflow

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